

# A Comprehensive Technical Guide to Cupric Isodecanoate: Molecular Structure, Properties, and Analysis

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## Compound of Interest

Compound Name: Cupric isodecanoate

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This technical guide provides an in-depth overview of **cupric isodecanoate**, a copper (II) salt of isodecanoic acid. This document details its molecular structure and formula, physicochemical properties, and provides standardized experimental protocols for its synthesis and characterization.

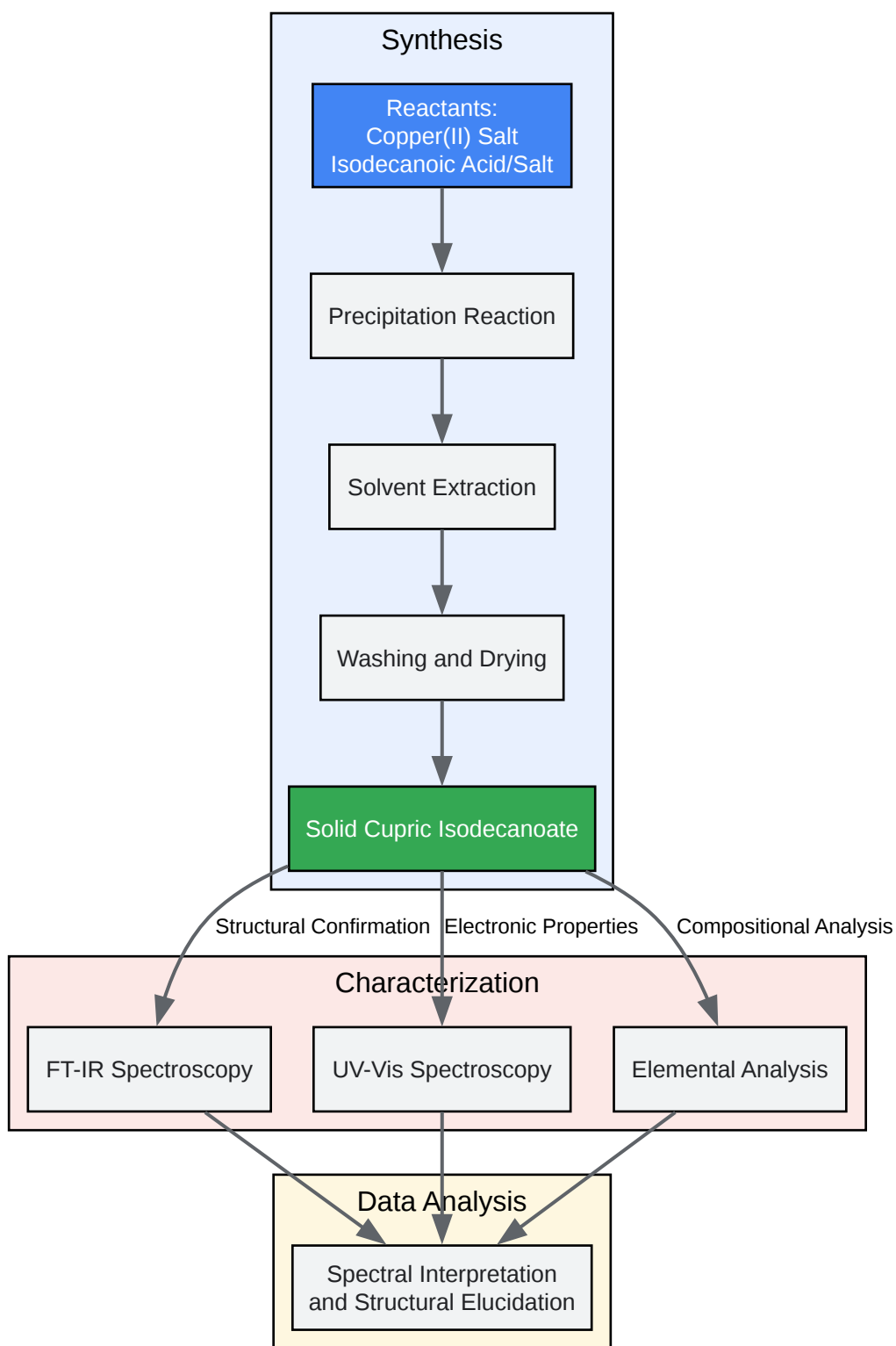
## Molecular Structure and Formula

**Cupric isodecanoate** is a metal carboxylate. Isodecanoic acid is a branched-chain fatty acid with the general formula  $C_{10}H_{20}O_2$ . Due to various branching possibilities, "isodecanoic acid" refers to a mixture of isomers. A common isomer is 8-methylnonanoic acid. The cupric ion ( $Cu^{2+}$ ) forms a complex with two isodecanoate anions.

The general molecular formula for **cupric isodecanoate** is  $C_{20}H_{38}CuO_4$ .<sup>[1]</sup>

The coordination of the carboxylate groups to the copper center can result in different structural motifs. Copper(II) carboxylates are well-known to form dimeric "paddlewheel" structures, where four carboxylate ligands bridge two copper centers.<sup>[1][2]</sup> However, monomeric structures are also possible, depending on the reaction conditions and the presence of other ligands.<sup>[3]</sup>

Structural Representation of a **Cupric Isodecanoate** Dimer (using 8-methylnonanoic acid as the ligand):



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## References

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